

Application Note: NMR Structural Validation of 2-(4-Bromo-2-methylphenoxy)acetic Acid

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Compound of Interest

Compound Name: 2-(4-Bromo-2-methylphenoxy)acetic acid

CAS No.: 6956-82-7

Cat. No.: B1266749

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Introduction & Scope

2-(4-Bromo-2-methylphenoxy)acetic acid (CAS: 2062-12-6) is a trisubstituted benzene derivative characterized by an oxyacetic acid moiety, a methyl group, and a bromine atom.^[1] Accurate structural confirmation is critical during synthesis to distinguish it from potential regioisomers (e.g., 4-bromo-3-methyl isomers) and to quantify purity.^[1]

This guide provides a standardized protocol for ¹H and ¹³C NMR spectroscopy, focusing on the specific coupling patterns arising from the 1,2,4-substitution pattern on the aromatic ring.

Chemical Profile

- IUPAC Name: **2-(4-Bromo-2-methylphenoxy)acetic acid**^[1]
- Molecular Formula: C

H

BrO

[1]

- Molecular Weight: 245.07 g/mol [1]
- Key Functional Groups: Carboxylic acid, Aryl ether, Aryl bromide, Toluene substructure.

Experimental Protocol

Sample Preparation

Proper sample preparation is the foundation of high-resolution NMR data.[1] The carboxylic acid proton is exchangeable; therefore, solvent choice dictates its visibility.[1]

- Solvent Selection:
 - Preferred:DMSO-d

(Dimethyl sulfoxide-d6).[1]

 - Reasoning: Excellent solubility for polar carboxylic acids.[1] The high polarity slows proton exchange, often allowing the carboxylic acid proton (-COOH) to be observed as a broad singlet around 12-13 ppm.[1] - Alternative:CDCl
- (Chloroform-d).[1]
- Note: The acid proton may be extremely broad or invisible due to rapid exchange.[1] Chemical shifts will vary slightly from DMSO values.
- Concentration: Dissolve 10–15 mg of the solid compound in 0.6 mL of solvent.
- Internal Standard: Tetramethylsilane (TMS, 0.00 ppm) or residual solvent peak (DMSO-d : 2.50 ppm).[1]

Acquisition Parameters (Standard 400/500 MHz)

- Temperature: 298 K (25 °C)

- Pulse Sequence: zg30 (30° excitation pulse) for quantitative integration.
- Relaxation Delay (D1):
1.0 second (Ensure full relaxation of aromatic protons).
- Scans (NS): 16 (1H), 1024+ (13C).[1]

Structural Analysis & Interpretation

1H NMR Assignment Strategy

The molecule possesses a 1,2,4-trisubstituted benzene ring.[1] The coupling pattern is the definitive fingerprint for this substitution.[1]

- Aliphatic Region: Look for two distinct singlets.[1]
 - ~2.2 ppm (3H): Methyl group attached to the aromatic ring (Ar-CH₃).[1]
 - ~4.7 ppm (2H): Methylene group of the ether/acid moiety (-O-CH₂-COOH).[1]
- Aromatic Region (6.5 – 7.5 ppm):
 - H-6 (Doublet): Located ortho to the ether oxygen.[1] The oxygen is electron-donating by resonance, shielding this proton (shifting it upfield relative to benzene).[1]
 - H-5 (Doublet of Doublets): Located ortho to the Bromine and meta to the Methyl.[1] It couples with H-6 (ortho, 8 Hz) and H-3 (meta, 2 Hz).[1]
 - H-3 (Doublet/Fine Splitting): Located between the Methyl and Bromine.[1] It shows only meta-coupling to H-5 (2 Hz).[1]

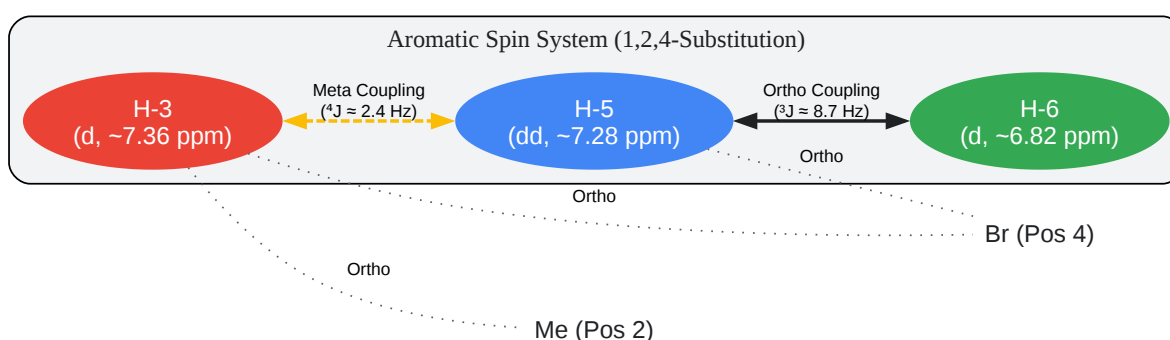
Representative Data Table (DMSO-d)

Position	Type	Shift (, ppm)	Integration	Multiplicity	Coupling (, Hz)	Assignment Logic
-COOH	Exch.	12.95	1H	br s	-	Carboxylic acid proton (visible in DMSO).[1]
H-3	Ar-H	7.36	1H	d		Meta to Br, Ortho to Me.[1] Deshielded by Br.
H-5	Ar-H	7.28	1H	dd	,	Ortho to Br. [1] Couples to H-6 and H-3.
H-6	Ar-H	6.82	1H	d		Ortho to Ether (-OR).[1] Shielded by Oxygen resonance. [1]
-CH -	Alkyl	4.68	2H	s	-	Methylene bridge.[1] Deshielded by Oxygen and Carbonyl. [1]
-CH	Alkyl	2.18	3H	s	-	Aryl methyl group.[1]

Note: Chemical shifts are approximate and may vary by ± 0.05 ppm depending on concentration and pH.[1]

Visualization of Coupling Pathways

The following diagram illustrates the scalar coupling network (Spin System) used to confirm the regiochemistry of the aromatic ring.

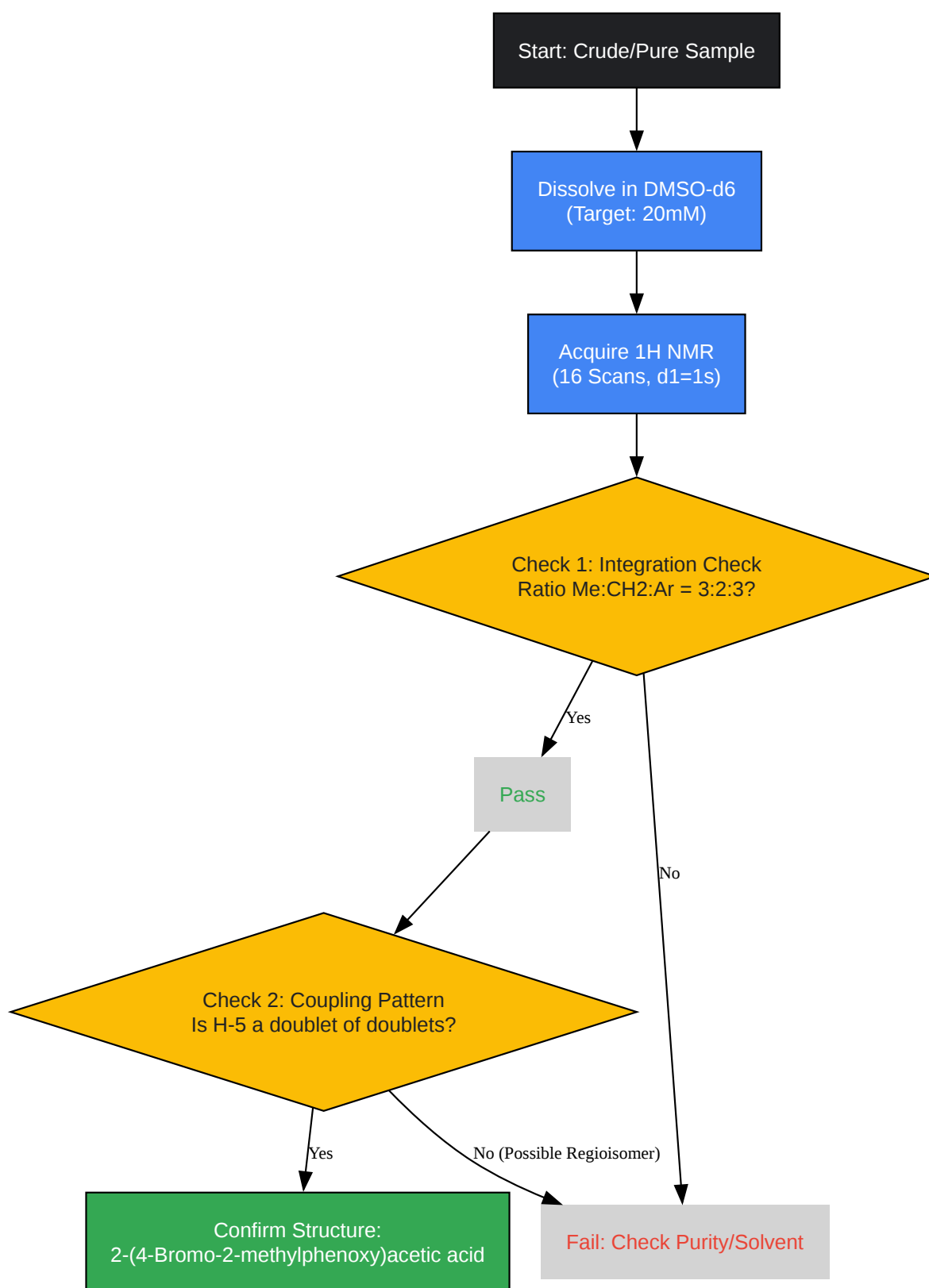


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Figure 1: Aromatic proton coupling network. Solid line indicates strong ortho-coupling; dashed line indicates weak meta-coupling.[1]

Analytical Workflow & Quality Control

To ensure data integrity, follow this self-validating workflow.



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Figure 2: Step-by-step validation workflow for structural confirmation.

Troubleshooting & Common Pitfalls

Issue 1: Missing Carboxylic Acid Proton

- Cause: Exchange with water in the solvent or use of CDCl₃

[\[1\]](#)

- Solution: Dry the sample thoroughly or add a drop of D₂O

(which will make the peak disappear completely, confirming its identity as exchangeable).
Use anhydrous DMSO-d₆

[\[1\]](#)

Issue 2: Overlap of H-3 and H-5

- Cause: Similar electronic environments can cause these signals to merge into a complex multiplet.[\[1\]](#)
- Solution: Acquire a COSY (Correlation Spectroscopy) spectrum.[\[1\]](#) H-6 will show a strong cross-peak only to H-5, allowing you to distinguish H-5 from H-3 (which has no strong ortho partner).[\[1\]](#)

Issue 3: Regioisomer Contamination

- Scenario: Presence of 4-bromo-3-methyl isomer.[\[1\]](#)
- Detection: Look for a change in the H-6 coupling.[\[1\]](#) In the 3-methyl isomer, the proton ortho to the ether would likely be a singlet or have a different splitting pattern depending on the exact arrangement.[\[1\]](#)

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 968879, 2-(4-Bromo-2-formylphenoxy)acetic acid (Analog Reference).[\[1\]](#) Available at: [\[Link\]](#)[\[1\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds. 7th Ed.[\[1\]](#) Wiley.[\[1\]](#)[\[2\]](#) (Standard text for coupling constant verification).

- SDBS.Spectral Database for Organic Compounds, SDBS.[1] (Used for chemical shift prediction of phenoxyacetic acid substructures).[1] Available at: [\[Link\]](#)[1]

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Sources

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